

Technical Support Center: WDR5-0103

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Compound of Interest

Compound Name: WDR5-0103

Cat. No.: B1682272

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This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing issues with dissolving **WDR5-0103**.

Frequently Asked Questions (FAQs)

Q1: What is **WDR5-0103** and what is its primary application in research?

WDR5-0103 is a small molecule antagonist of the WD repeat-containing protein 5 (WDR5).^[1] It functions by disrupting the interaction between WDR5 and the mixed-lineage leukemia (MLL) protein, which in turn inhibits the methyltransferase activity of the MLL core complex.^{[1][2]} Its primary use is in cancer research, particularly in relation to MLL-rearranged leukemias, and in studying neurodegenerative diseases.^{[1][3]}

Q2: What are the recommended solvents for dissolving **WDR5-0103**?

The most commonly recommended solvent for **WDR5-0103** is dimethyl sulfoxide (DMSO).^{[1][4][5][6][7]} Ethanol is also a viable solvent.^{[4][5][6]} Some suppliers also report solubility in DMF and 0.1N HCl (aq).^{[3][4]} It is generally considered insoluble in water.^{[5][6]}

Q3: What is the recommended storage condition for **WDR5-0103**?

Solid **WDR5-0103** should be stored at -20°C for long-term stability (≥ 4 years).^{[4][5][7]} Some suppliers suggest storage at +4°C for the solid form. Stock solutions are typically stored at -80°C and can be stable for over a year.^[7] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.^{[7][8]}

Q4: Why is my **WDR5-0103** not dissolving properly in DMSO?

Several factors can contribute to dissolution issues with **WDR5-0103** in DMSO. One common reason is the use of DMSO that has absorbed moisture, as hygroscopic DMSO can significantly impact the solubility of the product.^{[1][6]} It is highly recommended to use fresh, newly opened, anhydrous DMSO.^{[1][6]} Additionally, the concentration you are trying to achieve might be above its solubility limit.

Troubleshooting Guide: WDR5-0103 Dissolution Issues

If you are encountering problems with dissolving **WDR5-0103**, please follow the steps outlined below.

Problem: **WDR5-0103** is not fully dissolving or is precipitating out of solution.

Step 1: Verify Solvent and Concentration

- Action: Double-check the solvent you are using and the target concentration.
- Rationale: **WDR5-0103** has defined solubility limits in different solvents. Exceeding these limits will result in incomplete dissolution.

Step 2: Use High-Quality, Anhydrous Solvent

- Action: Use a fresh, unopened bottle of anhydrous, high-purity DMSO.
- Rationale: **WDR5-0103**'s solubility in DMSO can be significantly reduced by the presence of water.^{[1][6]}

Step 3: Employ Mechanical Assistance

- Action: Gently vortex or sonicate the solution.
- Rationale: Sonication is recommended by several suppliers to aid in the dissolution of **WDR5-0103**.^{[1][7]} This increases the interaction between the solvent and the compound.

Step 4: Apply Gentle Heat (Use with Caution)

- Action: If the compound still does not dissolve, warm the solution gently (e.g., to 37-45°C).
- Rationale: Heating can increase the solubility of some compounds.^{[1][7]} However, prolonged or excessive heat may degrade the compound, so this should be done cautiously and for a short period.

Step 5: Prepare a Fresh Stock Solution

- Action: If the above steps fail, it is advisable to discard the current solution and prepare a fresh stock using a new aliquot of solid **WDR5-0103** and fresh solvent.
- Rationale: The original compound may have degraded due to improper storage or handling.

Quantitative Data Summary

The following table summarizes the solubility of **WDR5-0103** in various solvents as reported by different suppliers.

Solvent	Max Concentration (mM)	Max Concentration (mg/mL)	Supplier/Source
DMSO	100	38.34	R&D Systems, Tocris Bioscience
DMSO	50	19.17	MedchemExpress[1]
DMSO	130.40	50	MedchemExpress[1]
DMSO	200.81	77	Selleck Chemicals[6]
DMSO	156.48	60	TargetMol[7]
DMSO	-	16.6	Cayman Chemical[4]
DMSO	-	≥12.5	ApexBio[5]
Ethanol	50	19.17	R&D Systems, Tocris Bioscience
Ethanol	-	12.5	Cayman Chemical[4]
Ethanol	-	≥11.18	ApexBio[5]
Ethanol	-	21	Selleck Chemicals[6]
DMF	-	33.3	Cayman Chemical[4]
0.1N HCl (aq)	Soluble	-	Axon Medchem[3]
DMF:PBS (pH 7.2) (1:1)	-	0.5	Cayman Chemical[4]

Note: Solubility can vary between batches. For batch-specific data, refer to the Certificate of Analysis provided by the supplier.

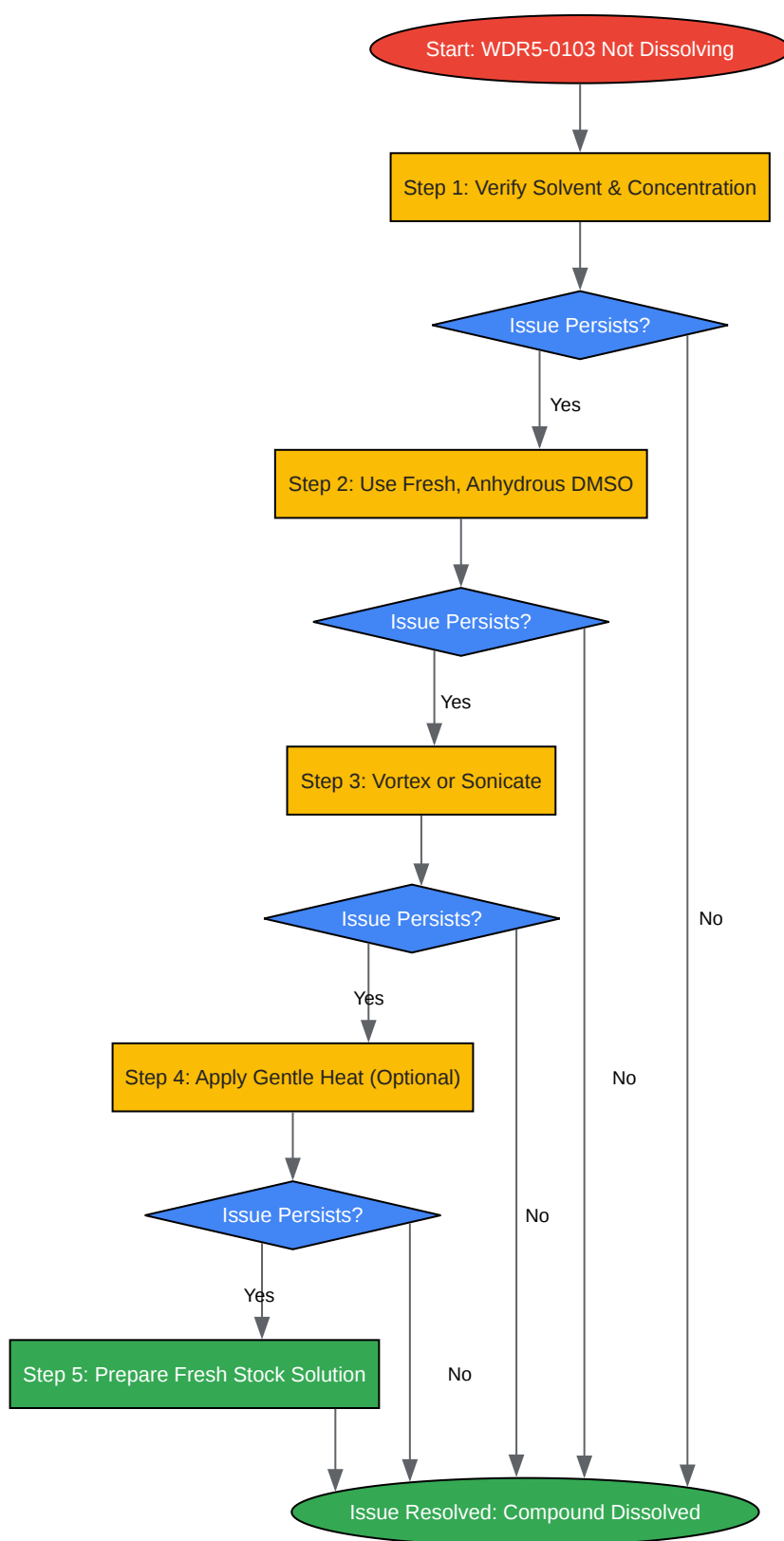
Experimental Protocols & Methodologies

Protocol for Preparing a 10 mM Stock Solution of **WDR5-0103** in DMSO

- Materials:

- **WDR5-0103** (solid)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)
- Procedure: a. Allow the vial of solid **WDR5-0103** to equilibrate to room temperature before opening to prevent condensation. b. Weigh the desired amount of **WDR5-0103**. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 383.44 g/mol), you would need 3.83 mg of the compound. c. Add the appropriate volume of fresh, anhydrous DMSO to the solid compound. d. Vortex the solution for 1-2 minutes to facilitate dissolution. e. If the compound is not fully dissolved, place the vial in a sonicator bath for 5-10 minutes. f. Visually inspect the solution to ensure there are no visible particles. g. Aliquot the stock solution into smaller volumes in sterile tubes to avoid repeated freeze-thaw cycles. h. Store the aliquots at -80°C.

Visualizations



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Caption: Troubleshooting workflow for **WDR5-0103** dissolution issues.

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